

Danuserib pan Aurora kinase inhibitor profile

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Compound Focus: Danuserib

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Danuserib Profile & Molecular Targets

Danuserib (formerly PHA-739358) is a small-molecule, ATP-competitive 3-aminopyrazole derivative that functions as a **potent pan-inhibitor** of the Aurora kinase family [1] [2]. It also demonstrates significant activity against additional kinases relevant in oncology, making it a multi-targeted agent [1] [3].

- **Primary Targets:** Aurora kinases A, B, and C [1] [2] [4]. These serine/threonine kinases are essential regulators of mitosis, and their overexpression is frequently observed in human cancers [5] [4].
- **Secondary Tyrosine Kinase Targets:** It is a third-generation Bcr-Abl tyrosine kinase inhibitor, effective even against the T315I "gatekeeper" mutation which confers resistance to other Abl inhibitors [1] [3]. It also inhibits Ret, FGFR-1, and TrkA [1].

Quantitative Bioactivity & Clinical Data

The table below summarizes key quantitative data from preclinical and clinical studies.

Parameter	Details / Value	Context / Source
Primary Mechanism	Pan-Aurora Kinase Inhibition (Aurora A, B, C) [1] [2]	Dominant Aurora B kinase inhibition phenotype in cells [6].
Key Secondary Targets	Bcr-Abl (incl. T315I mutant), Ret, FGFR-1, TrkA [1] [3]	Contributes to antitumor activity and expands potential indications [1].

Parameter	Details / Value	Context / Source
Clinical Formulation	Intravenous (IV) infusion [6]	Supplied as a sterile 1% (w/v) solution [6].
Recommended Phase 2 Dose	500 mg/m ² (without G-CSF); 750 mg/m ² (with G-CSF) [6]	24-hour infusion every 14 days [6].
Dose-Limiting Toxicity (DLT)	Febrile neutropenia [6]	Most common grade ≥3 adverse events also included stomatitis and mucosal inflammation [6].
Pharmacokinetics	Dose-proportional, median half-life of 18-26 hours [6]	Supports a 14-day dosing cycle [6].
Pharmacodynamic Biomarker	Inhibition of Histone H3 (Ser10) phosphorylation in skin biopsies [6]	Target modulation observed at doses ≥500 mg/m ² [6].
Highest Development Phase	Phase II [7]	Evaluated in CML, prostate cancer; development discontinued in multiple myeloma and solid tumors [7].

Preclinical Experimental Protocols

The following methodologies are commonly used to investigate **Danusertib**'s effects in vitro.

Cell Viability and Proliferation Assay (AlamarBlue/MTT/CCK-8)

This method is used to determine the growth-inhibitory effects of **Danusertib** [8] [2].

- **Cell Seeding:** Plate cancer cells (e.g., gastric cancer AGS/NCI-N78, EBV-transformed B-cells) in 96-well plates and culture overnight until ~75% confluent [8] [2].
- **Drug Treatment:** Treat cells with a dose range of **Danusertib** (e.g., 10 nM to 1000 nM) or a vehicle control (DMSO) for a set period (e.g., 24-48 hours) [8] [2].
- **Incubation with Reagent:** Add AlamarBlue solution (10% of total volume) or CCK-8/MTT reagent to each well and incubate for several hours [8] [9].

- **Measurement:** Measure fluorescence (Ex/Em: 530/590 nm for AlamarBlue) or absorbance (450 nm for CCK-8) using a plate reader. Fluorescence/absorbance intensity is proportional to the number of viable cells [8] [2].

Analysis of Apoptosis by Annexin V/Propidium Iodide (PI) Staining

This flow cytometry-based assay quantifies early and late apoptosis [8] [2].

- **Cell Treatment & Harvest:** Treat cells with **Danusertib**, then collect, wash with cold PBS, and resuspend in Annexin V binding buffer [8] [2].
- **Staining:** Incubate the cell suspension with FITC-conjugated Annexin V and a viability dye like PI or 7-AAD for 15 minutes at room temperature in the dark [8] [2].
- **Flow Cytometry:** Analyze the stained cells using a flow cytometer within 1 hour.
- **Data Interpretation:** The populations are distinguished as follows: Annexin V-/PI- (viable), Annexin V+/PI- (early apoptotic), Annexin V+/PI+ (late apoptotic/necrotic) [2].

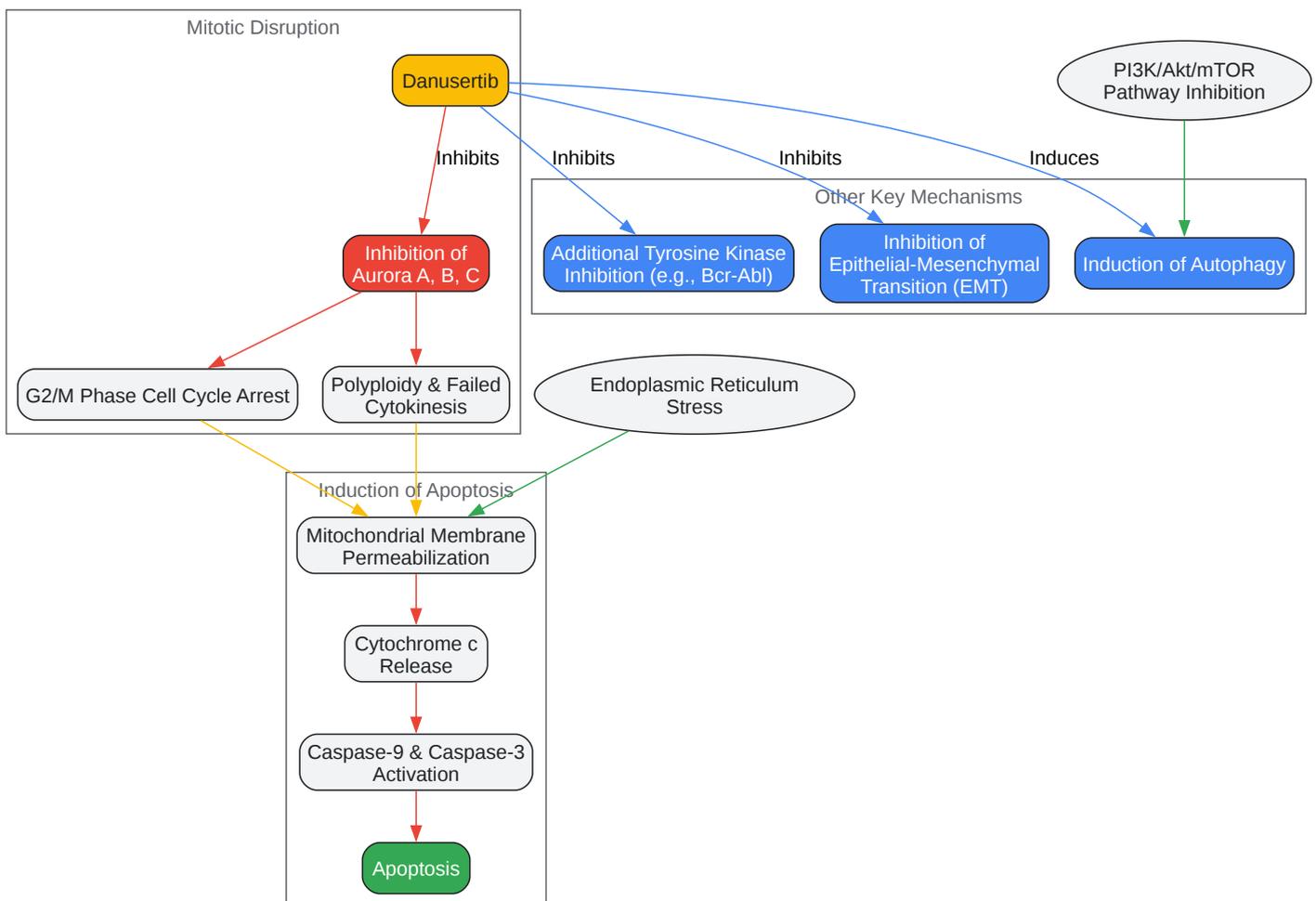
Cell Cycle Analysis by Propidium Iodide (PI) Staining

This protocol determines the distribution of cells in different cell cycle phases [8].

- **Cell Fixation:** After drug treatment, harvest cells, wash with PBS, and fix in cold 70% ethanol at -20°C for several hours or overnight.
- **Staining:** Wash fixed cells to remove ethanol and resuspend in a staining solution containing PI (e.g., 50 µg/mL) and RNase A (to degrade RNA) for 30-45 minutes in the dark [8].
- **Flow Cytometry:** Analyze the DNA content of the stained cells using a flow cytometer.
- **Data Interpretation:** The DNA histogram is analyzed to quantify the percentage of cells in sub-G1 (apoptotic), G0/G1, S, and G2/M phases. **Danusertib** typically induces a **G2/M phase arrest** [8].

Mechanisms of Action and Signaling Pathways

Danusertib exerts its anticancer effects through multiple interconnected mechanisms, as illustrated in the following signaling pathway diagram:



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Diagram of **Danusertib**'s multi-target anticancer mechanisms involving mitotic disruption, apoptosis induction, and other signaling pathways.

The core cellular events triggered by **Danusertib** include:

- **Mitotic Disruption & Cell Fate:** By inhibiting Aurora kinases, **Danusertib** causes severe mitotic defects. The predominant cellular outcome depends on the extent of Aurora B inhibition. At lower levels, cells may undergo **mitotic slippage**, exiting mitosis without division and becoming polyploid. These polyploid cells can either enter a permanent growth arrest (senescence) or, after subsequent cycles, initiate **mitotic catastrophe**, leading to apoptosis [5].
- **Signaling Pathway Modulation:** **Danusertib**'s effects are mediated through the modulation of key signaling pathways. It inhibits the **PI3K/Akt/mTOR** pathway, which is crucial for cell survival and growth, thereby contributing to the induction of autophagy and apoptosis [8] [3]. It can also induce **Endoplasmic Reticulum (ER) stress**, leading to calcium release into the cytosol, which further promotes mitochondrial-mediated apoptosis [2].
- **Inhibition of Metastatic Potential:** **Danusertib** has been shown to **inhibit Epithelial-to-Mesenchymal Transition (EMT)**, a key process in metastasis. This is evidenced by an increase in epithelial markers like E-cadherin and a decrease in mesenchymal markers like N-cadherin [8] [3].

Research Applications & Future Directions

Based on the accumulated research data, several key research applications and future directions for **Danusertib** are evident:

- **Promising in Hematological Malignancies:** Preclinical and early clinical data suggest **Danusertib** may show more promise in the treatment of leukemias, particularly those involving Bcr-Abl and its resistant mutants, than in solid tumors [1] [7].
- **Combination Therapy Strategies:** Future studies with **Danusertib** should focus on combining this agent with other targeted anticancer agents, chemotherapy, or radiotherapy to enhance efficacy and overcome resistance [1] [4].

- **Nanomedicine for Targeted Delivery:** Recent research (as of 2025) has explored encapsulating **Danusertib** in boron phenylalanine-modified polydopamine nanoparticles (**B-PDA@Danu**) to improve targeted delivery to non-small cell lung cancer (NSCLC) tumors, showing enhanced uptake and efficacy with lower potential toxicity in preclinical models [9]. This represents a novel approach to addressing drug delivery challenges.

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References

1. , an Danusertib aurora kinase inhibitor [pubmed.ncbi.nlm.nih.gov]
2. Pan-Aurora Kinase Inhibitor Danusertib Induces Apoptosis ... [ar.iiarjournals.org]
3. , a potent pan- Danusertib and ABL Aurora ... kinase kinase inhibitor [dovepress.com]
4. Aurora kinases signaling in cancer: from molecular perception ... [molecular-cancer.biomedcentral.com]
5. Aurora Kinase Inhibitors: Current Status and Outlook [frontiersin.org]
6. A Phase I Dose-Escalation Study of Danusertib (PHA-739358 ... [pmc.ncbi.nlm.nih.gov]
7. - Nerviano Medical Sciences - AdisInsight Danusertib [adisinsight.springer.com]
8. Danusertib, a potent pan-Aurora kinase and ... - PubMed Central [pmc.ncbi.nlm.nih.gov]
9. Boron Phenylalanine-Modified Polydopamine ... [pmc.ncbi.nlm.nih.gov]

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